Deoxysotalol Hydrochloride: An In-depth Technical Guide for Researchers

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Compound of Interest

Compound Name:	*Deoxysotalol hydrochloride*
CAS No.:	*16974-44-0*
Cat. No.:	*B569082*

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Introduction

Deoxysotalol hydrochloride, known chemically as N-[4-[2-(propan-2-ylamino)ethyl]phenyl]methanesulfonamide hydrochloride, is a compound of significant interest within cardiovascular research and pharmaceutical development. As a primary metabolite and known impurity of Sotalol, a widely used non-selective beta-blocker and Class III antiarrhythmic agent, the characterization of Deoxysotalol is crucial for a comprehensive understanding of Sotalol's pharmacological and toxicological profile.[1][2] This guide provides a detailed overview of the chemical structure, properties, synthesis, and analytical methodologies for **Deoxysotalol hydrochloride**, tailored for researchers, scientists, and drug development professionals.

Chemical Structure and Physicochemical Properties

Deoxysotalol is structurally similar to Sotalol, differing by the absence of a hydroxyl group on the ethylamino side chain. This structural modification significantly impacts its physicochemical

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and pharmacological properties. The hydrochloride salt form enhances its stability and solubility for research and analytical purposes.

Table 1: Physicochemical Properties of **Deoxysotalol Hydrochloride**

Property	Value	Source(s)
IUPAC Name	N-[4-[2-(propan-2-ylamino)ethyl]phenyl]methanesulfonamide;hydrochloride	[2]
Synonyms	Sotalol EP Impurity A Hydrochloride, Deshydroxy Sotalol Hydrochloride	[2]
CAS Number	16974-44-0	[3]
Molecular Formula	$C_{12}H_{21}ClN_2O_2S$	[2]
Molecular Weight	292.83 g/mol	[2]
Appearance	White to Off-white Solid	[2]
Melting Point	>248 °C (with decomposition)	[1]
Solubility	Information not publicly available. Sotalol HCl is hydrophilic and soluble in water.	[4][5]
pKa	No data available.	

Chemical Structure:

Caption: Chemical structure of **Deoxysotalol Hydrochloride**.

Pharmacological Profile

While Sotalol is well-characterized as a non-selective beta-adrenergic antagonist with Class III antiarrhythmic properties (potassium channel blockade), the specific pharmacological actions of its metabolite, Deoxysotalol, are less defined but distinct.[1][6]

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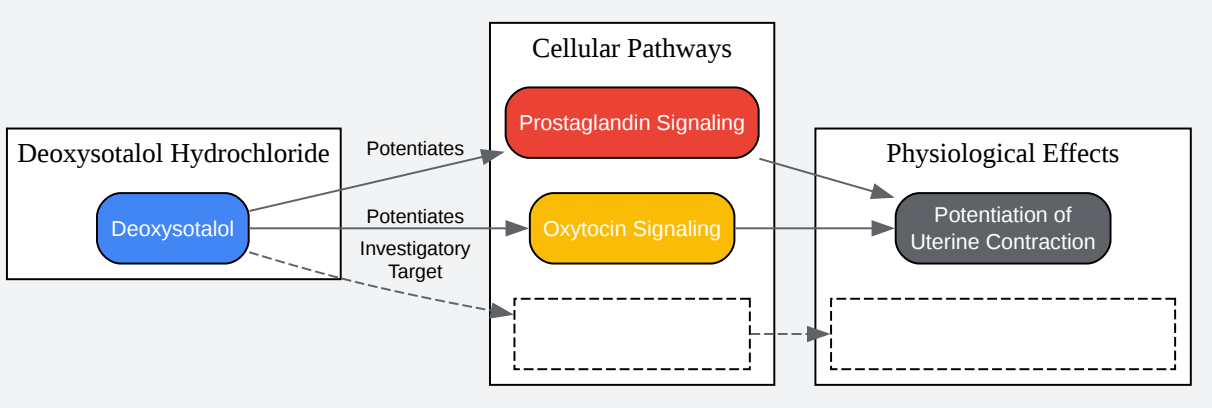
Mechanism of Action

The primary mechanism of action for Sotalol involves the blockade of beta-adrenergic receptors and the inhibition of potassium channels, which prolongs the cardiac action potential duration.[1][6] Deoxysotalol, lacking the hydroxyl group, is expected to have altered beta-adrenergic activity.

A key reported pharmacological effect of Deoxysotalol is its ability to potentiate prostaglandin-evoked contractions in the isolated rat uterus.[7] Specifically, it has been shown to enhance the contractile responses to prostaglandin F2α (PGF2α) and 15-methyl PGF2α.[7] This suggests a potential interaction with pathways involved in smooth muscle contraction, a mechanism distinct from the primary cardiac effects of Sotalol. The potentiation of oxytocin-induced contractions has also been noted.[8]

The direct effects of Deoxysotalol on cardiac ion channels have not been extensively reported in publicly available literature. Given its structural similarity to Sotalol, a Class III antiarrhythmic, investigating its potential to modulate cardiac potassium channels is a critical area for future research.[9][10]



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Caption: Postulated mechanism of action for **Deoxysotalol Hydrochloride**.

Pharmacokinetics (ADME)

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Specific pharmacokinetic data for Deoxysotalol is not readily available. However, as a metabolite of Sotalol, its formation and clearance are linked to the parent drug's ADME profile. Sotalol is not significantly metabolized and is primarily excreted unchanged by the kidneys.[4][5][11] The extent to which Deoxysotalol is formed and its subsequent metabolic fate require further investigation.

Synthesis and Analytical Characterization

Synthesis

A detailed, step-by-step synthesis protocol for **Deoxysotalol hydrochloride** is not widely published. However, a general synthetic route can be inferred from the synthesis of Sotalol and related compounds. A plausible approach would involve the reaction of N-phenyl methanesulfonamide with a suitable electrophile to introduce the 2-(isopropylamino)ethyl side chain, followed by conversion to the hydrochloride salt. A patent for Sotalol synthesis describes reacting N-phenyl methanesulfonamide with chloroacetyl chloride, followed by reaction with isopropylamine and subsequent reduction.[12] A similar pathway, omitting the final reduction of a keto group, could potentially yield Deoxysotalol.



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